

# 2-Amino-2-methyl-1-propanol basic properties

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## Compound of Interest

Compound Name: 2-Amino-2-methyl-1-propanol

Cat. No.: B013486

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An In-depth Technical Guide to the Basic Properties of **2-Amino-2-methyl-1-propanol**

## Introduction

**2-Amino-2-methyl-1-propanol** (AMP) is a versatile organic compound possessing both a primary amine and a primary alcohol functional group. Its structure, specifically as a sterically hindered primary amine, is key to its utility in a wide range of applications.<sup>[1]</sup> For researchers, scientists, and drug development professionals, AMP is primarily recognized for its role as a high-performance buffering agent in biochemical assays, an intermediate in pharmaceutical synthesis, and a pH adjuster in cosmetic and personal care formulations.<sup>[1][2]</sup> This guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for its characterization and use, and logical workflows relevant to a laboratory setting.

## Physicochemical Properties

The fundamental properties of **2-Amino-2-methyl-1-propanol** are summarized below. The compound appears as a clear, colorless liquid or a low-melting solid, as its melting point is near room temperature.<sup>[3][4][5]</sup>

Property	Value	Reference
IUPAC Name	2-amino-2-methylpropan-1-ol	[3]
CAS Number	124-68-5	[3]
Molecular Formula	C <sub>4</sub> H <sub>11</sub> NO	[3][6]
Molecular Weight	89.14 g/mol	[6][7]
Appearance	Crystals or colorless liquid	[3]
Melting Point	24-28 °C (75-82 °F)	[4][5][6][8]
Boiling Point	165 °C (329 °F) at 760 mmHg	[4][5][6][8]
Density	0.934 g/mL at 25 °C	[4][5][6][8]
pKa (at 25 °C)	9.69 - 9.7	[2][4]
Useful Buffer Range	pH 9.0 - 10.5	[4][6]
Refractive Index	n <sub>20/D</sub> 1.4455	[4][8]
Flash Point	~82 °C (~180 °F)	[6]
Vapor Pressure	<1 mmHg at 25 °C	[4]

## Solubility Profile

The presence of both polar hydroxyl and amino groups allows AMP to be soluble in water and other polar solvents.[2] Some sources describe it as insoluble in water, which may refer to its miscibility limits or specific experimental conditions, but it is sufficiently soluble for the preparation of aqueous buffer solutions.[2][3][7][8]

Solvent	Solubility	Rationale / Notes
Water	Soluble.[2] H <sub>2</sub> O: 0.5 M at 20 °C, clear, colorless.[4]	The hydroxyl and amino groups form hydrogen bonds with water.
Alcohols (Methanol, Ethanol)	Soluble	"Like dissolves like" principle; both solute and solvent are polar and can hydrogen bond. [9]
Polar Aprotic (Acetone, Acetonitrile)	Soluble	The polarity of the solvent interacts with the polar functional groups of AMP.[9]
Non-Polar (Hexane, Toluene)	Low to Insoluble	The non-polar nature of the solvent does not favorably interact with the polar functional groups of AMP.[9]

## Core Applications in Research and Development

AMP's primary utility for the target audience stems from its function as a buffer and a synthetic intermediate.

- **Buffering Agent:** With a pKa of approximately 9.7, AMP is an excellent buffer for maintaining alkaline conditions.[2][6] It is frequently used in enzyme assays, particularly for enzymes with high optimal pH, such as alkaline phosphatase.[2][5][10] For alkaline phosphatase, AMP also serves as a phosphate acceptor.[10] High buffer concentrations, even up to 1 M, do not inhibit the enzyme and are recommended to prevent pH shifts due to CO<sub>2</sub> absorption from the air.[2][10]
- **Chemical Synthesis:** As a bifunctional molecule, AMP is a precursor in various organic syntheses. It can react with acyl chlorides to form oxazolines and is also a precursor to 2,2-dimethylaziridine.[2] This makes it a valuable building block in the synthesis of more complex molecules for drug discovery.

- CO<sub>2</sub> Capture: While more industrial in nature, it is relevant for researchers in green chemistry and environmental science. AMP is considered a promising agent for post-combustion CO<sub>2</sub> capture due to its high absorption capacity and resistance to degradation. [\[1\]](#)

## Experimental Protocols

### Protocol for pKa Determination by Potentiometric Titration

Potentiometric titration is a high-precision technique for determining the pKa of a substance by monitoring pH changes during the gradual addition of a titrant. [\[11\]](#)[\[12\]](#)

Objective: To determine the acid dissociation constant (pKa) of **2-Amino-2-methyl-1-propanol**.

Materials:

- **2-Amino-2-methyl-1-propanol** (AMP)
- Standardized 0.1 M Hydrochloric Acid (HCl) solution
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- 0.15 M Potassium Chloride (KCl) solution (for maintaining ionic strength)
- Deionized, CO<sub>2</sub>-free water
- Calibrated pH meter with a combination glass electrode
- Magnetic stirrer and stir bar
- Buret (Class A, 25 or 50 mL)
- Beaker (100 mL)

Methodology:

- Preparation of Analyte Solution: Accurately weigh a sample of AMP to prepare a solution of known concentration (e.g., 20 mL of a 1 mM solution) in a beaker.[\[11\]](#)
- Ionic Strength Adjustment: Add 0.15 M KCl solution to maintain a constant ionic strength throughout the titration.[\[11\]](#)[\[13\]](#)
- Initial pH Adjustment: Using 0.1 M HCl, adjust the pH of the AMP solution to be fully protonated (e.g., pH 1.8-2.0).[\[11\]](#)
- Inert Atmosphere: Purge the solution with nitrogen gas to displace dissolved CO<sub>2</sub>, which can interfere with pH measurements in alkaline solutions.[\[11\]](#)[\[13\]](#)
- Titration: Place the beaker on a magnetic stirrer and immerse the pH electrode. Begin titrating the solution by adding the 0.1 M NaOH solution in small, precise increments (e.g., 0.1-0.2 mL).[\[11\]](#)
- Data Recording: After each increment, allow the pH reading to stabilize and record the pH and the total volume of titrant added. Continue the titration until the pH reaches approximately 12.[\[11\]](#)
- Data Analysis:
  - Plot the recorded pH values (y-axis) against the volume of NaOH added (x-axis) to generate a titration curve.
  - The equivalence point is the point of steepest inflection on the curve.
  - The pKa is the pH at the half-equivalence point, where half of the AMP has been neutralized. This corresponds to the flattest region (buffer region) of the curve.
- Replication: Perform the titration a minimum of three times to ensure reproducibility and calculate the average pKa value.[\[11\]](#)

## Protocol for Preparation of an AMP Buffer Solution

Objective: To prepare a 1 L, 0.9 M AMP buffer at pH 10.3 for use in an alkaline phosphatase assay.

## Materials:

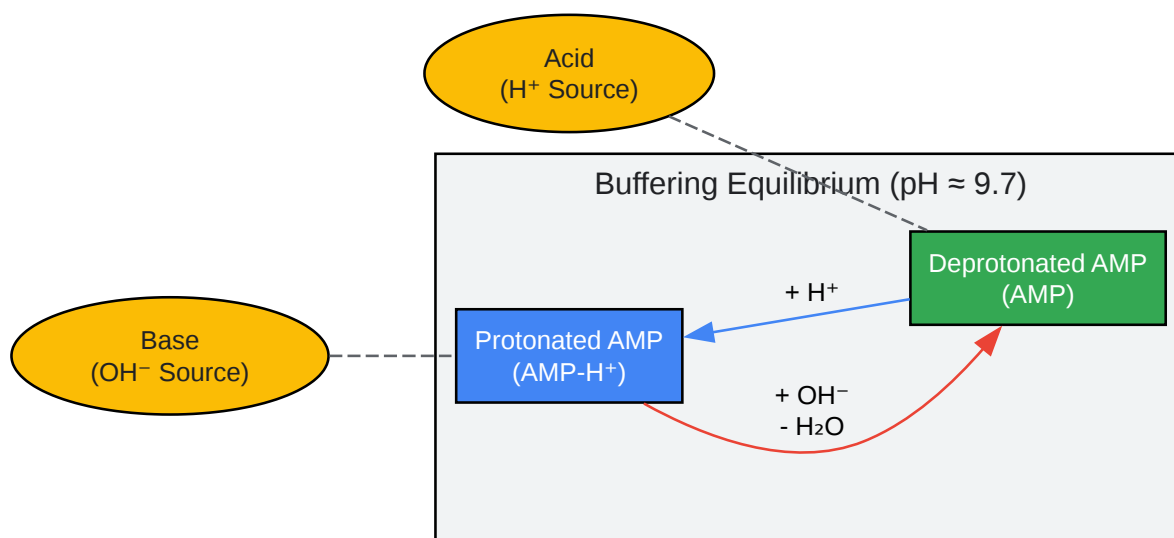
- **2-Amino-2-methyl-1-propanol (AMP)** (M.W. 89.14 g/mol )
- 1 M Hydrochloric Acid (HCl) solution
- Deionized water
- Calibrated pH meter
- 1 L volumetric flask
- Magnetic stirrer and stir bar

## Methodology:

- Liquefy AMP: AMP has a melting point between 24-28°C.[4][5][6][8] If solid, gently warm the container to approximately 35°C to liquefy it.[10] Note that liquified AMP is viscous.[10]
- Weighing and Dissolving: Weigh 78 g of liquified AMP and dissolve it in approximately 500 mL of deionized water in a beaker with stirring.[10]
- Initial pH Adjustment: Slowly add approximately 200 mL of 1 M HCl to the solution while monitoring the pH.[10] The addition of acid will neutralize the amine, forming its conjugate acid and lowering the pH into the buffering range.
- Final pH Adjustment: Continue to add 1 M HCl dropwise until the pH of the solution reaches the target of 10.3.
- Final Volume Adjustment: Quantitatively transfer the buffer solution to a 1 L volumetric flask. Rinse the beaker with deionized water and add the rinsings to the flask. Carefully add deionized water to the calibration mark.
- Storage: Stopper the flask and invert several times to ensure homogeneity. Store the buffer at room temperature in a tightly sealed container to protect it from atmospheric CO<sub>2</sub>. The solution is stable for approximately one month under these conditions.[10]

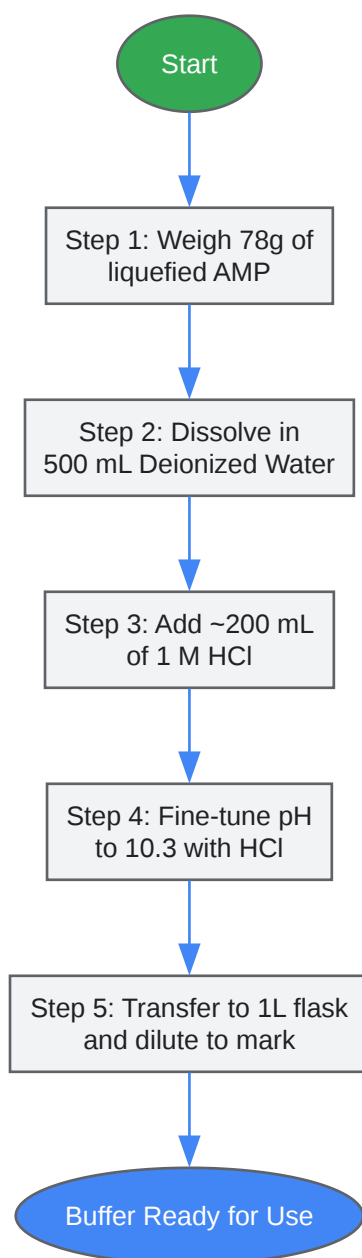
## Visualizations of Logical and Experimental Workflows

The following diagrams illustrate the chemical principle of AMP's buffering action and a typical laboratory workflow for its use.



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Caption: Logical diagram of the AMP buffering mechanism.



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Caption: Experimental workflow for preparing an AMP buffer.

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